

Synthesis and Characterization of 1-Chloro-5-iodopentane: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-5-iodopentane

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This document provides an in-depth technical guide on the synthesis and characterization of **1-chloro-5-iodopentane**, a valuable bifunctional alkyl halide intermediate in organic synthesis. This guide details the primary synthetic routes, comprehensive characterization data, and detailed experimental protocols.

Introduction

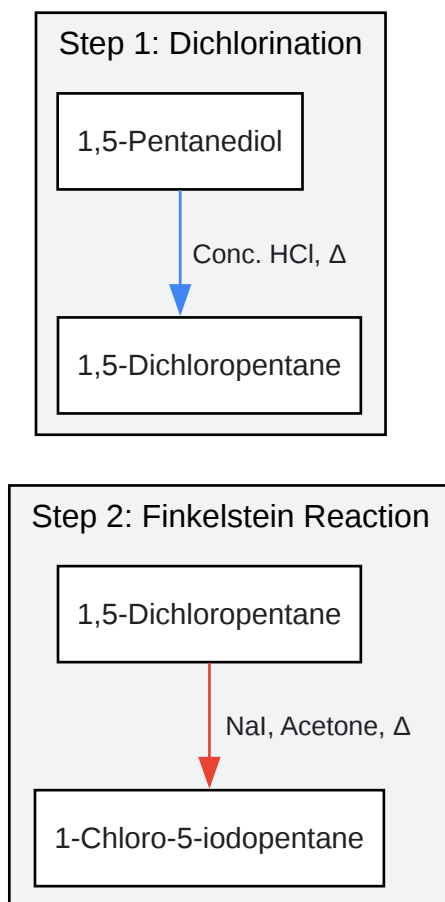
1-Chloro-5-iodopentane is a halogenated hydrocarbon featuring two different halogen atoms at the terminal positions of a pentyl chain.^[1] This differential reactivity makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical intermediates. The presence of both a chloro and an iodo group allows for selective nucleophilic substitution reactions, as the carbon-iodine bond is significantly more reactive than the carbon-chlorine bond.

Synthesis of 1-Chloro-5-iodopentane

The most common and efficient laboratory synthesis of **1-chloro-5-iodopentane** involves a two-step process starting from 1,5-pentanediol. The first step is the conversion of the diol to 1,5-dichloropentane, followed by a selective halogen exchange via the Finkelstein reaction to yield the final product.

Synthetic Workflow

Figure 1. Two-Step Synthesis of 1-Chloro-5-iodopentane



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Caption: Synthetic pathway from 1,5-pentanediol to **1-chloro-5-iodopentane**.

Experimental Protocols

Step 1: Synthesis of 1,5-Dichloropentane from 1,5-Pentanediol

This procedure is adapted from a patented method for the synthesis of 1,5-dichloropentane.[2]

- **Reaction Setup:** In a high-pressure autoclave lined with a corrosion-resistant material, combine 1,5-pentanediol and concentrated aqueous hydrochloric acid. A typical molar ratio

would be approximately 1:3, respectively.

- **Reaction Conditions:** Seal the autoclave and heat the mixture to a temperature of 150-170°C for 4 hours. The pressure will rise to approximately 8-15 atmospheres.
- **Work-up and Purification:** After cooling the reactor to room temperature, the reaction mixture will separate into two layers. Separate the upper organic layer, which is the crude 1,5-dichloropentane. Wash the organic layer with a 5% sodium bicarbonate solution and then with water until neutral. Dry the organic layer over anhydrous magnesium sulfate, filter, and purify by vacuum distillation to obtain 1,5-dichloropentane. A yield of approximately 78-80% can be expected.[\[2\]](#)

Step 2: Synthesis of **1-Chloro-5-iodopentane** from 1,5-Dichloropentane (Finkelstein Reaction)

This protocol is adapted from a general procedure for the Finkelstein reaction.[\[3\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add sodium iodide (1.0 to 1.2 equivalents relative to 1,5-dichloropentane) and anhydrous acetone.
- **Reagent Addition:** To the stirred suspension, add 1,5-dichloropentane (1.0 equivalent) at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by the formation of a white precipitate (sodium chloride), which is insoluble in acetone.[\[4\]](#)
- **Work-up:** After cooling to room temperature, filter the reaction mixture to remove the precipitated sodium chloride. Wash the precipitate with a small amount of fresh acetone.
- **Extraction and Purification:** Combine the filtrate and washings and remove the acetone under reduced pressure using a rotary evaporator. Dilute the residue with diethyl ether and wash sequentially with water, a dilute solution of sodium thiosulfate (to remove any residual iodine), and finally with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude **1-chloro-5-iodopentane** can be further purified by vacuum distillation.

Characterization of 1-Chloro-5-iodopentane

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-chloro-5-iodopentane** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ ClI	[1]
Molecular Weight	232.49 g/mol	[1]
Appearance	Clear, colorless to yellow liquid	[5]
Boiling Point	100 °C at 15 Torr	[6]
Density	1.6731 g/cm ³ at 20 °C	[6]
Refractive Index	1.5280 - 1.5330 at 20 °C	[5]
Assay (GC)	> 96.0%	[5]

Spectroscopic Data

The structural confirmation of **1-chloro-5-iodopentane** is achieved through a combination of spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Experimental NMR data for **1-chloro-5-iodopentane** is not readily available in the searched literature. The following chemical shifts are estimated based on the analysis of similar compounds, such as 1-chloropentane and 1-iodopentane, and standard NMR prediction principles.

¹H NMR (Estimated):

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration
I-CH ₂ -	~3.20	Triplet	2H
-CH ₂ -CH ₂ -I	~1.85	Multiplet	2H
-CH ₂ -CH ₂ -CH ₂ -	~1.50	Multiplet	2H
Cl-CH ₂ -CH ₂ -	~1.80	Multiplet	2H
Cl-CH ₂ -	~3.55	Triplet	2H

¹³C NMR (Estimated):

Carbon Assignment	Chemical Shift (δ , ppm)
I-CH ₂ -	~7
-CH ₂ -CH ₂ -I	~33
-CH ₂ -CH ₂ -CH ₂ -	~30
Cl-CH ₂ -CH ₂ -	~32
Cl-CH ₂ -	~45

Infrared (IR) Spectroscopy

The IR spectrum of **1-chloro-5-iodopentane** would be expected to show characteristic C-H stretching and bending frequencies for an aliphatic chain. The C-Cl and C-I stretching vibrations are also expected in the fingerprint region.

Functional Group	Expected Absorption Range (cm ⁻¹)
C-H (stretch)	2850-3000
C-H (bend)	1350-1470
C-Cl (stretch)	600-800
C-I (stretch)	500-600

Mass Spectrometry (MS)

The mass spectrum of **1-chloro-5-iodopentane** provides information about its molecular weight and fragmentation pattern.

m/z	Relative Intensity	Assignment	Reference(s)
69	Top Peak	$[\text{C}_5\text{H}_9]^+$	[1]
41	2nd Highest	$[\text{C}_3\text{H}_5]^+$	[1]
105	3rd Highest	$[\text{C}_5\text{H}_{10}\text{Cl}]^+$	[1]

Safety Information

1-Chloro-5-iodopentane is an irritant. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

This technical guide provides a comprehensive overview of the synthesis and characterization of **1-chloro-5-iodopentane**. The detailed experimental protocols for the two-step synthesis from 1,5-pentanediol offer a reliable method for its preparation in a laboratory setting. The tabulated physical and spectroscopic data, including estimated NMR chemical shifts, serve as a valuable reference for researchers and scientists in the fields of organic synthesis and drug development. The bifunctional nature of this compound, coupled with the differential reactivity of the carbon-halogen bonds, makes it a valuable intermediate for the construction of a wide array of complex organic molecules.

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